

In-Depth Technical Guide: 2-Hydroxycyclohexan-1-one (CAS: 533-60-8)

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Compound of Interest

Compound Name: 2-Hydroxycyclohexan-1-one

Cat. No.: B1217906

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Introduction

2-Hydroxycyclohexan-1-one, also known as Adipoin, is a secondary alpha-hydroxy ketone.^[1] This bifunctional organic compound is a valuable intermediate in various synthetic pathways, owing to the reactivity of its hydroxyl and ketone functional groups.^[1] Its structural framework makes it a key precursor in the synthesis of a range of molecules, from fine chemicals to pharmacologically active agents.^[1] This guide provides a comprehensive overview of its chemical and physical properties, synthesis methodologies, and its role in organic synthesis.

Chemical and Physical Properties

The fundamental properties of **2-Hydroxycyclohexan-1-one** are summarized below. It is important to note that this compound can exist as a dimer.^[1]

Table 1: Identifiers and Basic Properties

Property	Value	Source(s)
IUPAC Name	2-hydroxycyclohexan-1-one	[1]
CAS Number	533-60-8	[1]
Synonyms	Adipoin, 2- Hydroxycyclohexanone, 2- Hydroxy-1-cyclohexanone	[1]
Molecular Formula	C ₆ H ₁₀ O ₂	[1]
Molecular Weight	114.14 g/mol	[1]
InChI	InChI=1S/C6H10O2/c7-5-3-1- 2-4-6(5)8/h5,7H,1-4H2	[1]
InChIKey	ODZTXUXIYGJLMC- UHFFFAOYSA-N	[1]
SMILES	C1CCC(=O)C(C1)O	[1]

Table 2: Physical and Chemical Data

Property	Value	Unit	Source(s)
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-235.32	kJ/mol	[2]
Enthalpy of Formation at Standard Conditions ($\Delta_f H^\circ_{\text{gas}}$)	-402.78	kJ/mol	[2]
Kovats Retention Index (Standard non-polar)	955, 971	[1]	
Kovats Retention Index (Standard polar)	1643	[1]	

Synthesis Methodologies

Several synthetic routes to **2-Hydroxycyclohexan-1-one** have been established, primarily involving oxidation or halogenation followed by hydrolysis.

Oxidative Strategies

Oxidative methods offer direct pathways to **2-Hydroxycyclohexan-1-one** from various precursors.

- **Peroxide-Mediated Oxidation:** A notable method involves the oxidation of cyclohexanone using a 30% aqueous solution of hydrogen peroxide (H_2O_2). This reaction is catalyzed by sodium tungstate ($\text{Na}_2\text{WO}_4 \cdot 2\text{H}_2\text{O}$) and proceeds under mild conditions (50–70°C) in water or acetic acid, yielding the product in 50–65% yields. This approach is advantageous due to its avoidance of heavy metals.^[1]

Halogenation and Hydrolysis

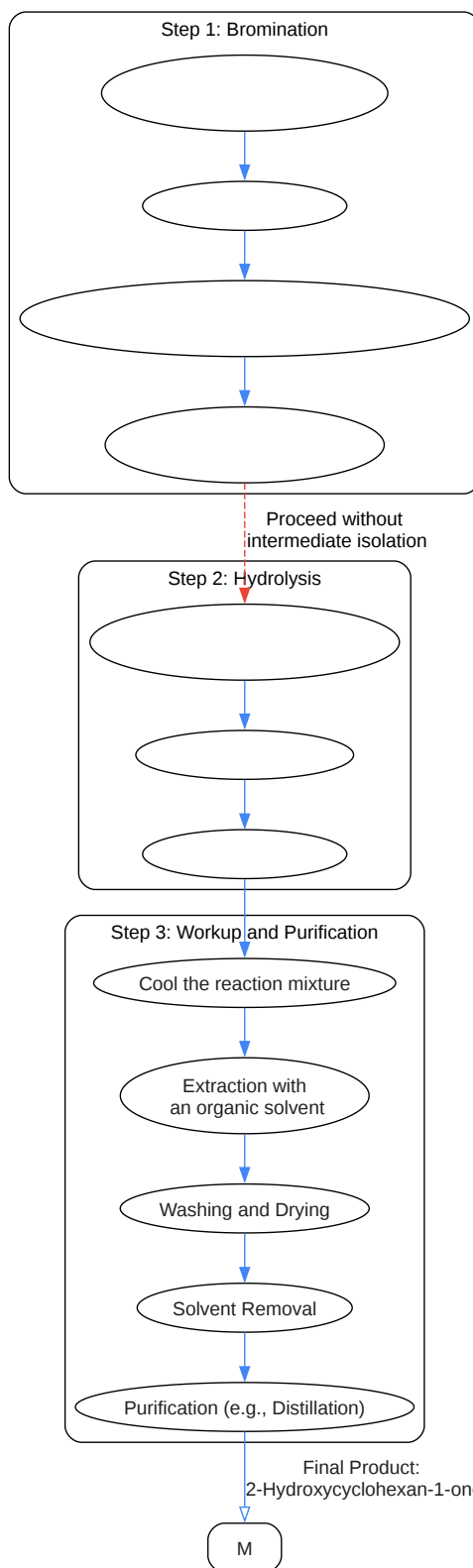
A common route to 2-hydroxy-cyclohexanone involves the hydrolysis of a 2-halo-cyclohexanone precursor.

- **Bromination and Hydrolysis:** This process involves the bromination of cyclohexanone in an aqueous or aqueous-organic medium at a temperature up to 50°C and a pH between 0 and 4. The resulting 2-bromo-cyclohexanone is then hydrolyzed without intermediate isolation using an alkaline compound at a pH above 7.5 and a temperature of up to 100°C.^[3]

Experimental Protocols and Workflows

While detailed, step-by-step protocols are often proprietary, the following represents a generalized workflow for the synthesis of **2-Hydroxycyclohexan-1-one** via bromination and subsequent hydrolysis, based on established chemical principles.

General Experimental Workflow for 2-Hydroxycyclohexan-1-one Synthesis

[Click to download full resolution via product page](#)Caption: General workflow for the synthesis of **2-Hydroxycyclohexan-1-one**.

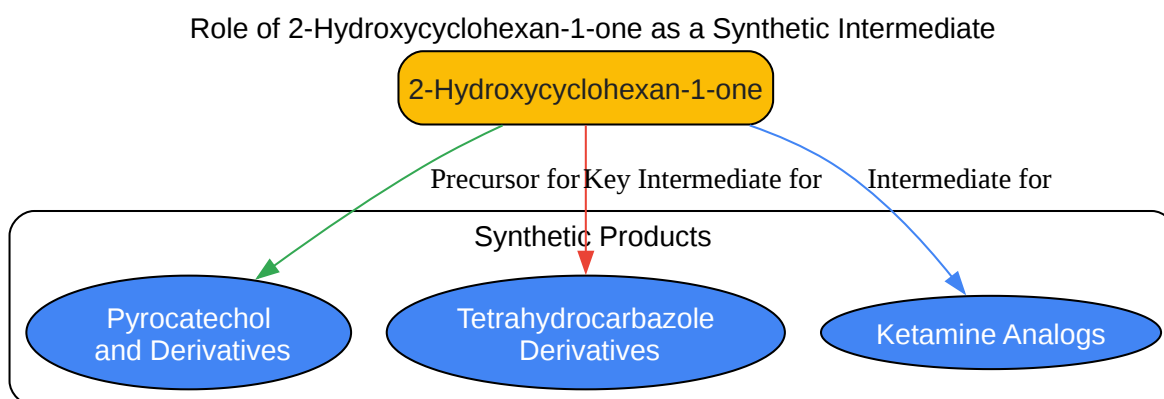
Reactivity and Role as a Synthetic Intermediate

2-Hydroxycyclohexan-1-one is a versatile precursor in organic synthesis. Its bifunctional nature allows for a variety of chemical transformations, making it a valuable building block for more complex molecules.^[1]

Key applications include:

- Production of Pyrocatechol: It serves as a precursor in the synthesis of pyrocatechol and its derivatives.^[1]
- Synthesis of Tetrahydrocarbazole Derivatives: The compound is a key intermediate in the synthesis of tetrahydrocarbazoles, which are precursors for substituted carbazoles.^[1]
- Precursor for Ketamine Analogs: Derivatives of **2-Hydroxycyclohexan-1-one** are important intermediates in the synthesis of anesthetic compounds like ketamine analogs.^[1]

The following diagram illustrates its central role as a synthetic intermediate.



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Caption: Role as a versatile synthetic intermediate.

Biological Activity and Signaling Pathways

Currently, there is limited information available in the public domain regarding the specific involvement of **2-Hydroxycyclohexan-1-one** in cellular signaling pathways. Its primary described biological role is as a substrate for the enzyme 2-hydroxycyclohexanone 2-monooxygenase. This enzyme catalyzes the oxidation of **2-hydroxycyclohexan-1-one** to 6-hydroxyhexan-6-olide in the presence of NADPH and oxygen.

Safety and Handling

2-Hydroxycyclohexan-1-one is classified as a flammable solid that causes skin and serious eye irritation. It may also cause respiratory irritation.^{[1][4]}

Table 3: GHS Hazard Information

Hazard Statement	Code	Description	Source(s)
Flammable solids	H228	Flammable solid	^{[1][4]}
Skin corrosion/irritation	H315	Causes skin irritation	^{[1][4]}
Serious eye damage/eye irritation	H319	Causes serious eye irritation	^{[1][4]}
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335	May cause respiratory irritation	^{[1][4]}

Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment such as gloves and safety glasses. It should be stored in a cool, dry, and well-ventilated area away from sources of ignition.^[5]

Spectroscopic Data

While comprehensive spectral data is not readily available in public databases, references to GC-MS, NMR, and FTIR spectra exist, indicating that standard analytical techniques are applicable for the characterization of this compound.^[6]

Conclusion

2-Hydroxycyclohexan-1-one (CAS 533-60-8) is a fundamentally important alpha-hydroxy ketone with significant applications as a synthetic intermediate. Its established synthesis routes and versatile reactivity make it a valuable compound for researchers in organic chemistry and drug development. Further investigation into its biological activities and potential roles in signaling pathways could unveil new applications for this molecule.

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